

# Solubility and dispersion characteristics of Carbomer 934 in different solvents

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## Compound of Interest

Compound Name: **Carbomer 934**

Cat. No.: **B3431392**

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An In-depth Technical Guide to the Solubility and Dispersion Characteristics of **Carbomer 934**

## Introduction

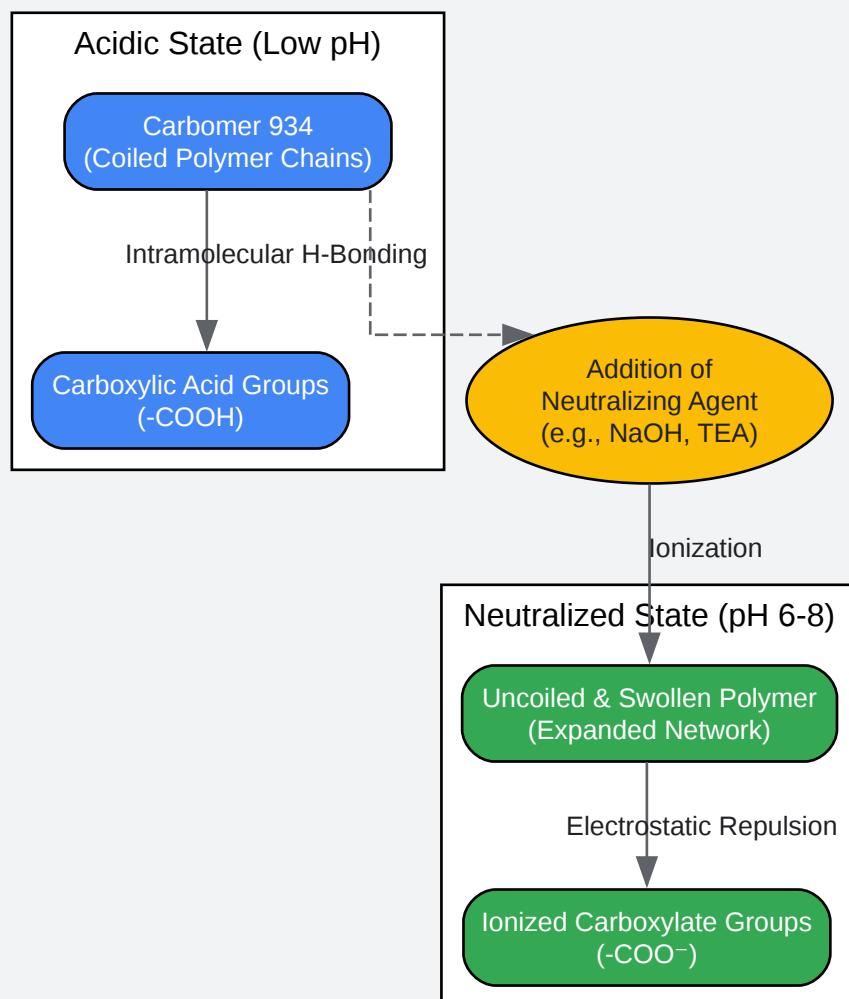
**Carbomer 934** is a high molecular weight, cross-linked polymer of acrylic acid, specifically cross-linked with allyl ethers of sucrose.<sup>[1][2]</sup> In its raw form, it is a white, fluffy, and hygroscopic powder with a slightly acetic odor.<sup>[3][4]</sup> Widely recognized in the pharmaceutical and cosmetic industries under the trade name Carbopol® 934, it serves as a primary excipient for modifying rheology.<sup>[3][5]</sup> Its principal function is to act as a high-efficiency thickening, suspending, and emulsifying agent in a variety of formulations.<sup>[3][6]</sup> This guide provides a comprehensive technical overview of the solubility and dispersion properties of **Carbomer 934**, with a focus on quantitative data and detailed experimental methodologies for research and development professionals.

## Core Mechanism: Swelling and pH-Dependent Thickening

**Carbomer 934** does not dissolve in solvents in the traditional sense; instead, it swells significantly.<sup>[3][7]</sup> This behavior is attributed to its three-dimensionally cross-linked microgel structure.<sup>[3][7]</sup> The polymer's thickening capabilities are activated through a pH-dependent mechanism.

In an acidic aqueous dispersion, the **Carbomer 934** molecules remain in a tightly coiled state due to intramolecular hydrogen bonding.<sup>[5]</sup> The carboxylic acid groups are not ionized, resulting in low viscosity. The addition of a neutralizing agent, such as sodium hydroxide (NaOH) or triethanolamine (TEA), causes these acidic groups to ionize.<sup>[5]</sup> This ionization leads to electrostatic repulsion between the now negatively charged carboxylate ions, forcing the polymer chains to uncoil and expand.<sup>[5][8]</sup> This dramatic increase in the hydrodynamic volume of the polymer network entraps water molecules, leading to a significant rise in the viscosity of the solution and the formation of a clear gel, typically at a pH between 6 and 8.<sup>[5]</sup>

Diagram 1: pH-Dependent Thickening Mechanism of Carbomer 934



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Caption: pH-Dependent Thickening Mechanism of **Carbomer 934**.

## Quantitative Data and Physicochemical Properties

The following tables summarize the key quantitative properties of **Carbomer 934**.

Table 1: General Physicochemical Properties of **Carbomer 934**

Property	Value	References
Appearance	White, fluffy, hygroscopic powder	[1][3]
Odor	Slightly acetic / Mild acidic	[3][9]
pH of 0.5% Aqueous Dispersion	2.7 - 3.5	[3]
Carboxylic Acid (-COOH) Content	56.0% - 68.0% (on dried basis)	[1][3]
Primary Particle Size	~0.2 µm in diameter	[3][7]

| Flocculated Powder Particle Size | 2-7 µm in diameter | [3][7] |

Table 2: Solubility and Dispersion Characteristics of **Carbomer 934** in Various Solvents

Solvent	Behavior	Notes	References
Water	Swells significantly to form a gel or dispersion	Forms a low-viscosity acidic dispersion before neutralization.	[1][3]
Glycerin	Swells	Can be used as a dispersion medium.	[10][11]
Ethanol (95%)	Swells after neutralization	Neutralization is required for the polymer to swell and thicken.	[3][7][10]
Propylene Glycol	Swells	Can be used to wet and swell the powder before adding water.	[12][13]
Polar Organic Solvents	Swells after neutralization	Generally requires a suitable amine for neutralization in these systems.	[1][12]

| Non-polar Solvents | Insoluble | **Carbomer 934** is generally not used in non-polar systems. | [12] |

Table 3: Viscosity of Neutralized **Carbomer 934** Aqueous Dispersions

Concentration (% w/w)	Viscosity (mPa·s or cP)	Neutralizing Agent	References
0.2%	~3,000	Not specified	[14]
0.5%	30,500 - 39,400	Sodium Hydroxide	[1][2][3]
0.5%	~35,000	Not specified	[14]

Note: Viscosity is highly dependent on the specific neutralizing agent used, the final pH, and the shear rate during measurement.

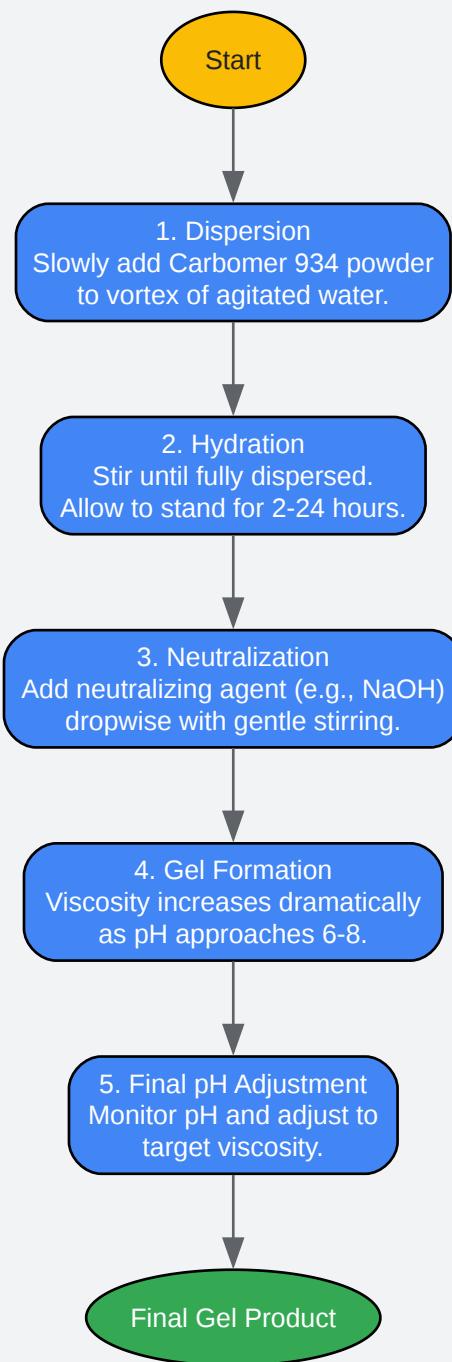
## Experimental Protocols

### Preparation of a 1% (w/w) Carbomer 934 Aqueous Gel

This protocol outlines a standard laboratory method for preparing a simple aqueous gel.

- Dispersion: Vigorously agitate 97.0 g of purified water to create a vortex. Slowly and carefully sift 1.0 g of **Carbomer 934** powder into the vortex to prevent the formation of clumps.[\[5\]](#)  
Using a high-shear mixer can accelerate this process.[\[15\]](#)
- Hydration: Continue stirring until the polymer is fully dispersed and no particles are visible. Allow the dispersion to stand for 2 to 24 hours to ensure complete hydration of the polymer particles.[\[5\]](#)
- Neutralization: While stirring gently, add a neutralizing agent dropwise. Common neutralizers include 10% (w/w) sodium hydroxide solution or triethanolamine (TEA).[\[5\]](#)[\[9\]](#)
- Gel Formation: Monitor the pH. As the pH of the dispersion approaches 6.0, a significant increase in viscosity will occur, and a clear gel will form.[\[5\]](#)
- Final pH Adjustment: Continue to add the neutralizer until the desired pH (typically 6.5-7.5) and viscosity are achieved. Avoid over-neutralization, which can lead to a loss of viscosity.[\[5\]](#)  
[\[12\]](#)

Diagram 2: Experimental Workflow for Carbomer 934 Gel Preparation

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Caption: Experimental Workflow for **Carbomer 934** Gel Preparation.

## Viscosity Measurement of a Carbomer 934 Gel

- Instrument: A rotational viscometer (e.g., Brookfield type) is commonly used.[5]
- Sample Preparation: Place a sufficient amount of the prepared gel into a beaker, ensuring no air bubbles are trapped.
- Equilibration: Allow the sample to equilibrate to a controlled temperature (e.g., 25°C), as viscosity is temperature-dependent.[5]
- Spindle and Speed Selection: Choose an appropriate spindle and rotational speed based on the expected viscosity of the gel. For highly viscous gels, a T-bar spindle with a helipath stand may be necessary to ensure fresh material is constantly being measured.[5]
- Measurement: Immerse the spindle into the gel to the specified depth. Allow the reading to stabilize before recording the viscosity value in centipoise (cP) or Pascal-seconds (Pa·s).[5]

## Determination of Carboxylic Acid Content

This assay is performed by titration to confirm the polymer meets pharmacopeial standards.[3]

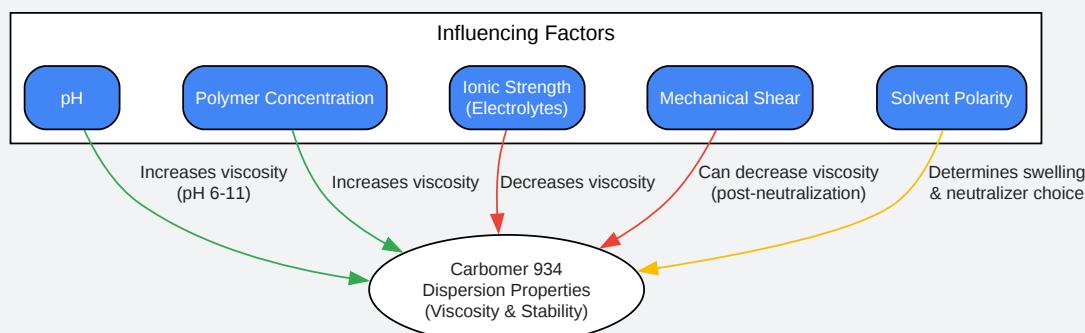
- Sample Preparation: Accurately weigh a sample of **Carbomer 934** that has been previously dried under a vacuum.
- Dispersion: Disperse the weighed sample in purified water.
- Titration: Titrate the dispersion with a standardized solution of sodium hydroxide (e.g., 0.1 N NaOH).
- Endpoint Determination: Determine the endpoint potentiometrically.
- Calculation: Calculate the percentage of carboxylic acid groups based on the volume of titrant used.[3]

## Key Factors Influencing Solubility and Dispersion

The final properties of a **Carbomer 934** formulation are highly dependent on several factors.

- pH: This is the most critical factor. The viscosity of a **Carbomer 934** dispersion is low at an acidic pH (~3.0) and increases dramatically upon neutralization to a pH of 6-11.[5][13]
- Concentration: The viscosity of the gel is directly proportional to the concentration of **Carbomer 934**.[16] Even small increases in concentration can lead to substantial increases in viscosity.
- Presence of Ions/Electrolytes: High concentrations of electrolytes can cause a "salting out" effect, shielding the charges on the polymer backbone and causing the polymer to re-coil. This leads to a significant decrease in viscosity and potential precipitation.[17]
- Shear: Some grades of carbomer are sensitive to high shear after neutralization, which can permanently break the polymer network and reduce viscosity.[18][19] It is often recommended to apply high shear during the initial dispersion phase and low shear after neutralization.[19]
- Solvent System: While primarily used in aqueous systems, **Carbomer 934** can be used in polar organic solvents or hydroalcoholic systems.[9] The choice of solvent and the appropriate neutralizing agent (e.g., organic amines for solvent systems) are crucial for achieving the desired thickening.[12]

Diagram 3: Factors Affecting Carbomer 934 Dispersion and Viscosity



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Caption: Factors Affecting **Carbomer 934** Dispersion and Viscosity.

## Conclusion

**Carbomer 934** is a versatile polymer whose functionality is governed by its unique swelling and pH-dependent thickening mechanism. A thorough understanding of its solubility and dispersion characteristics is essential for formulators. By carefully controlling factors such as pH, polymer concentration, ionic strength, and mechanical shear, researchers can precisely manipulate the rheological properties of formulations to achieve desired outcomes in stability, texture, and performance. The experimental protocols provided in this guide offer a standardized approach for the preparation and characterization of **Carbomer 934**-based systems.

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